

# The Architecture and Synthesis of ZXH-4-137: A Cereblon-Targeting PROTAC

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## Compound of Interest

Compound Name: ZXH-4-137

Cat. No.: B12426654

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A Technical Guide for Drug Discovery Professionals

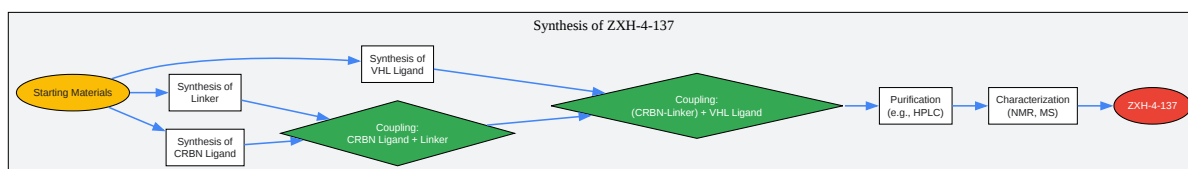
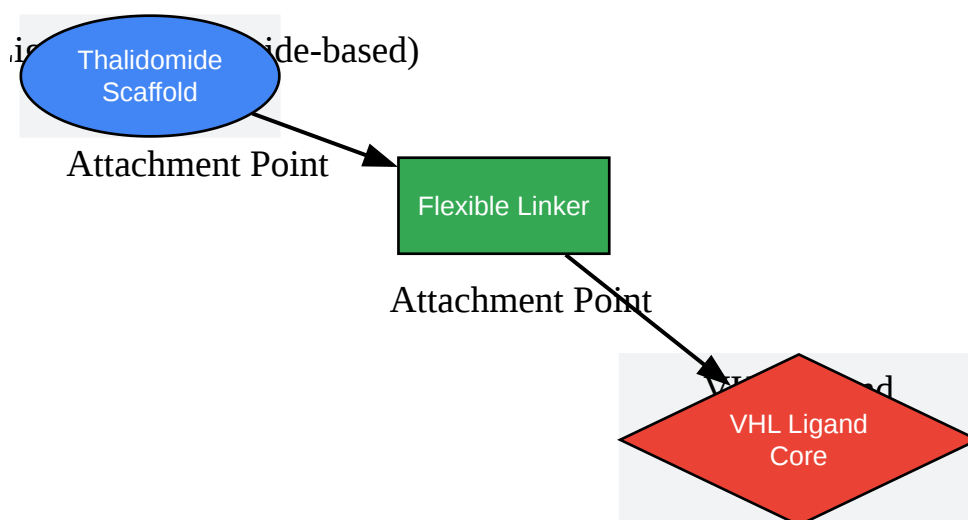
**ZXH-4-137** is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of the Cereblon (CRBN) protein. As a key component of the CUL4-RBX1-DDB1-CRBN (CRL4-CRBN) E3 ubiquitin ligase complex, CRBN is a critical mediator in the ubiquitin-proteasome system and a target of high interest in therapeutic development. This technical guide provides an in-depth overview of the structure, synthesis, and mechanism of action of **ZXH-4-137**, tailored for researchers, scientists, and professionals in the field of drug development.

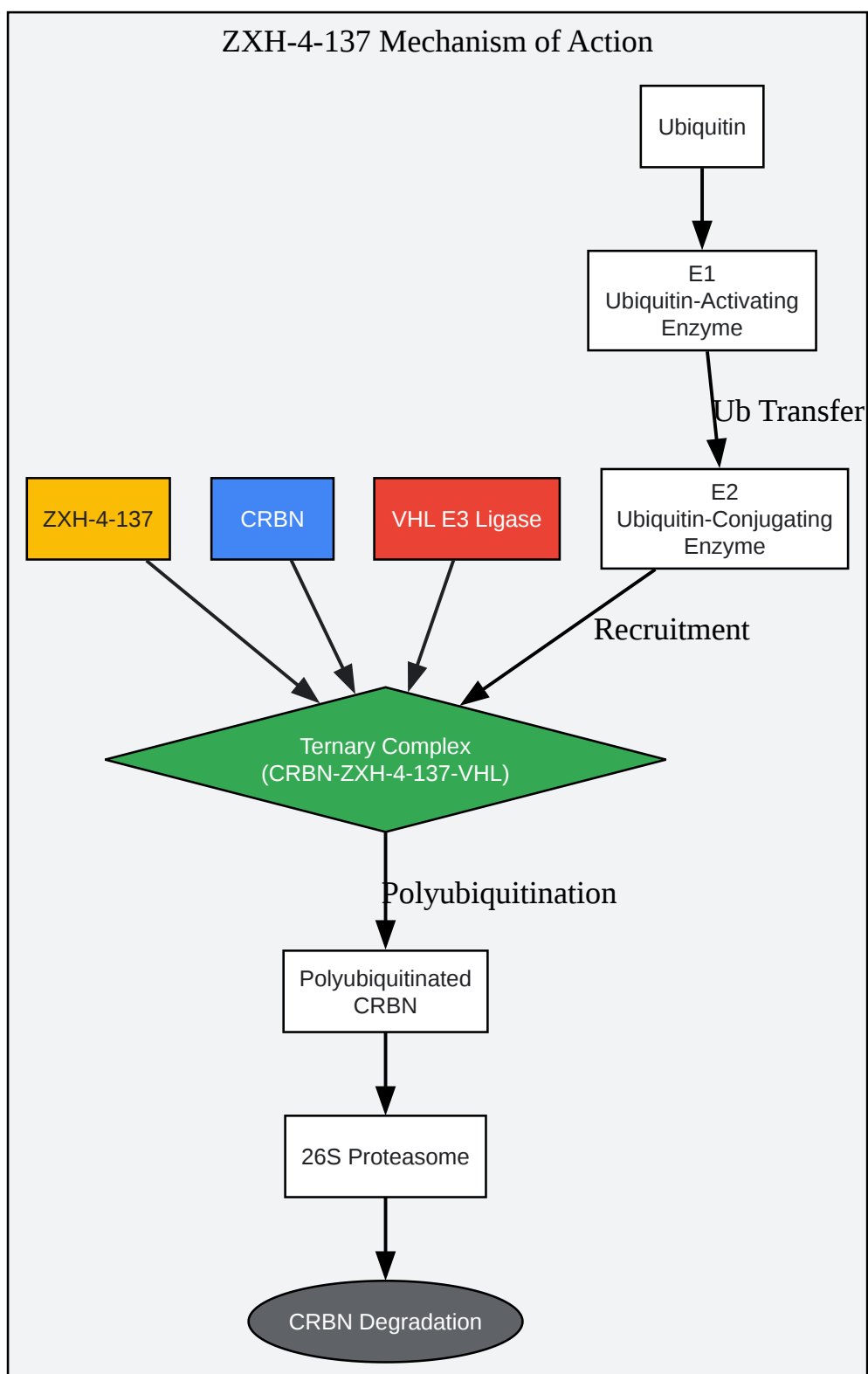
## Chemical Structure and Properties

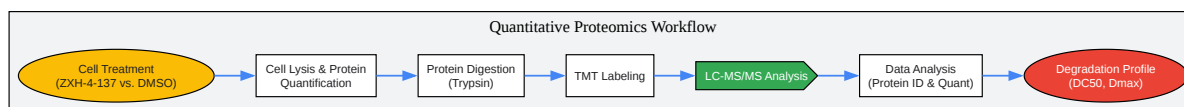
**ZXH-4-137** is a hetero-bifunctional molecule, meticulously designed to bridge CRBN with the von Hippel-Lindau (VHL) E3 ligase, thereby inducing the ubiquitination and subsequent proteasomal degradation of CRBN itself.

Property	Value
Molecular Formula	C47H60N6O9S
Molecular Weight	885.08 g/mol
CAS Number	2711006-74-3

Structure:







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